

Molecular weight and formula of Acid Yellow 79

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Compound of Interest

Compound Name: Acid Yellow 79

Cat. No.: B1175317

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An In-depth Technical Guide to Acid Yellow 79

This technical guide provides a comprehensive overview of the chemical properties, synthesis, metabolism, and analytical methodologies related to Acid Yellow 79 (C.I. 42080). The information is intended for researchers, scientists, and professionals in drug development and related fields.

Core Properties and Formula

Acid Yellow 79 is a double azo dye characterized by its yellow hue. It is primarily utilized in the dyeing of wool, polyamide fibers, and leather.^{[1][2]}

Quantitative Data Summary

Property	Value	Reference
Chemical Formula	C47H40N10Na2O12S4	[3]
Molecular Weight	1111.12 g/mol	[1][3]
CAS Number	12220-70-1	[1][3]
Class	Double Azo Dye	[3]
Appearance	Yellow Powder	[1]

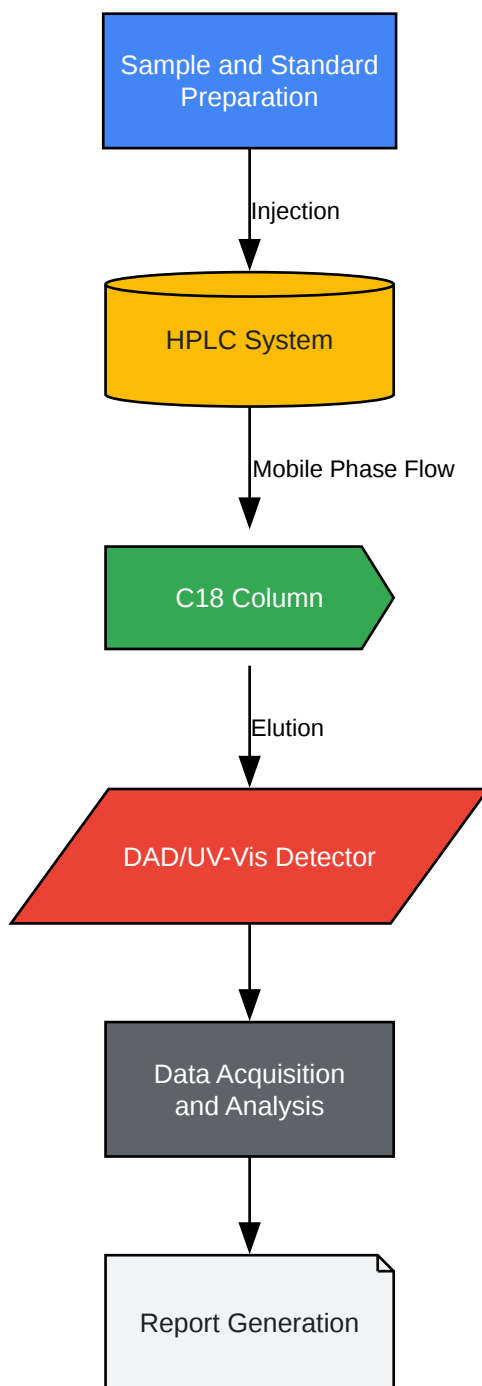
Synthesis and Manufacturing

The production of Acid Yellow 79 involves a multi-step chemical synthesis. The process commences with the reaction of 1,1-dimethyl-4,4'-dihydroxydiphenyl methane with two molar equivalents of 4-aminophenol. The resulting intermediate undergoes diazotization, followed by a coupling reaction with two molar equivalents of 1-(3-Sulfophenyl)-3-methyl-5-pyrazolone to yield the final dye product.^[1]^[3]

Metabolism and Toxicological Profile

While specific metabolic pathways for Acid Yellow 79 are not extensively documented, the metabolism of azo dyes, in general, is well-characterized. The primary metabolic route involves the reductive cleavage of the azo bond ($-N=N-$). This biotransformation is primarily carried out by azoreductases present in the intestinal microbiota and to a lesser extent, by hepatic enzymes.^[3]

The cleavage of the azo linkage in Acid Yellow 79 would be expected to yield aromatic amine metabolites. The toxicological implications of these metabolites are of interest in the assessment of the dye's safety profile. It is important to note that while the parent azo dye may exhibit low toxicity, the resulting aromatic amines can have different toxicological properties.



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